

An In-depth Technical Guide to the Chemical Properties of 3-Chlorooctane

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Compound of Interest

Compound Name: 3-Chlorooctane

Cat. No.: B074152

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This technical guide provides a comprehensive overview of the chemical and physical properties of **3-chlorooctane**, tailored for researchers, scientists, and professionals in drug development. This document details the compound's key characteristics, experimental protocols for its synthesis and analysis, and its reactivity profile.

Core Chemical and Physical Properties

3-Chlorooctane is a secondary alkyl halide with the chemical formula $C_8H_{17}Cl$.^{[1][2][3]} It is a colorless liquid under standard conditions and sees use as an alkylating agent in organic synthesis.^[4] Its physical and chemical properties are summarized in the tables below.

Physical Properties of 3-Chlorooctane

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₇ Cl	[1][2][3]
Molecular Weight	148.674 g/mol	[1][5][6]
Boiling Point	173.4 °C at 760 mmHg	[5][6][7]
Melting Point	-41.9 °C (estimate)	[5]
Density	0.862 g/cm ³	[5][6][7]
Refractive Index	1.423	[5][6][7]
Vapor Pressure	1.69 mmHg at 25 °C	[5][6][7]
Flash Point	52.5 °C	[5][6][7]

Solubility of 3-Chlorooctane

Solvent	Solubility	Notes	Source(s)
Water	Low	The long nonpolar hydrocarbon chain limits solubility in polar solvents.	[4]
Organic Solvents	Soluble	Generally soluble in nonpolar solvents like hexane and ether.	[4]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3-chlorooctane**. Key spectral data are summarized below.

Spectroscopic Properties of 3-Chlorooctane

Spectroscopic Technique	Key Data	Source(s)
Mass Spectrometry (GC-MS)	Top peaks (m/z): 55, 70, 41	[8]
Infrared (IR) Spectroscopy	Data available from NIST/EPA Gas-Phase Infrared Database.	[2][5]
¹ H NMR Spectroscopy	Predicted spectra available.	[1][3]
¹³ C NMR Spectroscopy	Predicted spectra available.	[1][3][9]
Kovats Retention Index	Semi-standard non-polar: 1006; Standard polar: 1166	[8][10]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **3-chlorooctane** are provided below. While specific peer-reviewed protocols for **3-chlorooctane** are not abundant, the following procedures are based on well-established methods for the synthesis and handling of secondary alkyl halides.[4][11][12]

Synthesis of 3-Chlorooctane from 3-Octanol

The synthesis of **3-chlorooctane** is most commonly achieved through the nucleophilic substitution of the hydroxyl group in 3-octanol with a chloride ion.[12] The use of thionyl chloride (SOCl₂) is a preferred method for converting secondary alcohols to alkyl chlorides as it minimizes carbocation rearrangements and produces gaseous byproducts that are easily removed.[12][13]

Materials:

- 3-Octanol
- Thionyl chloride (SOCl₂)
- Pyridine (optional, as a base to neutralize HCl byproduct)
- Anhydrous diethyl ether

- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Separatory funnel
- Distillation apparatus

Procedure:

- In a dry round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve 3-octanol in anhydrous diethyl ether under an inert atmosphere.
- Cool the solution in an ice bath.
- Slowly add thionyl chloride (and a stoichiometric amount of pyridine, if used) from the dropping funnel with stirring.
- After the addition is complete, allow the mixture to warm to room temperature and then heat to reflux for 1-2 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture and carefully pour it over crushed ice.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.

Purification of 3-Chlorooctane

The crude **3-chlorooctane** can be purified by fractional distillation to yield the pure product.^[4]

Procedure:

- Set up a fractional distillation apparatus.
- Heat the crude **3-chlorooctane** in the distillation flask.
- Collect the fraction that distills at the boiling point of **3-chlorooctane** (173.4 °C at atmospheric pressure).

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

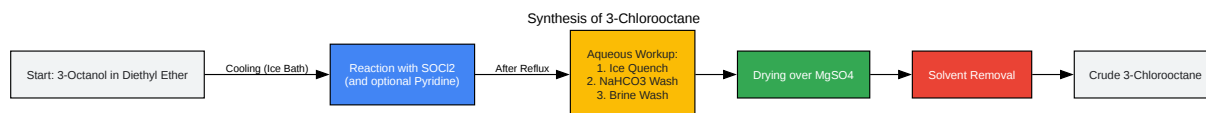
GC-MS is a powerful technique for confirming the identity and purity of **3-chlorooctane**.[\[14\]](#)[\[15\]](#)

A Representative Protocol:

- Column: A non-polar capillary column (e.g., Agilent CP-Al₂O₃/KCl).[\[16\]](#)
- Carrier Gas: Helium.[\[10\]](#)
- Injector Temperature: 250 °C.
- Oven Program: Start at 60 °C, ramp to 180 °C at 5 °C/min.[\[16\]](#)
- MS Detector: Electron ionization (EI) at 70 eV.[\[15\]](#)
- Sample Preparation: Dilute the **3-chlorooctane** sample in a volatile organic solvent such as pentane.[\[17\]](#)

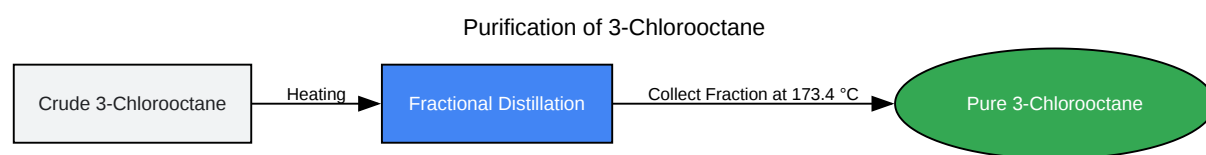
Visualizing Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate the experimental workflow for the synthesis and purification of **3-chlorooctane**.



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Caption: Workflow for the synthesis of **3-chlorooctane**.



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Caption: Workflow for the purification of **3-chlorooctane**.

Reactivity and Stability

3-Chlorooctane is a relatively stable compound but can undergo nucleophilic substitution and elimination reactions, typical of secondary alkyl halides. It is utilized as an alkylating agent in organic synthesis.[4] Care should be taken to avoid strong bases, which can promote elimination reactions, and strong nucleophiles.

Safety and Handling

As with all halogenated hydrocarbons, **3-chlorooctane** should be handled with appropriate personal protective equipment, including gloves and safety glasses, in a well-ventilated area or fume hood. It is a flammable liquid and should be kept away from heat, sparks, and open flames. For detailed safety information, refer to the Safety Data Sheet (SDS).

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